

Dihydropashanone chemical structure and properties

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Compound of Interest

Compound Name: Dihydropashanone

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Dihydropashanone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dihydropashanone, a dihydrochalcone natural product, has garnered significant interest within the scientific community for its notable biological activities. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and known biological functions of **dihydropashanone**. Detailed experimental protocols for its isolation and characterization are presented, alongside a summary of its mechanism of action in neuroinflammation and neuroprotection. This document aims to serve as a comprehensive resource for researchers and professionals in drug discovery and development.

Chemical Structure and Identification

Dihydropashanone is chemically known as 1-(2,6-dihydroxy-3,4-dimethoxyphenyl)-3-phenylpropan-1-one. Its structure is characterized by a substituted aromatic ring linked to a phenylpropyl group via a carbonyl function.

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 1-(2,6-dihydroxy-3,4-dimethoxyphenyl)-3-phenylpropan-1-one[1] |
| Molecular Formula | C ₁₇ H ₁₈ O ₅ [1][2][3] |
| Molecular Weight | 302.32 g/mol [2][3] |
| SMILES String | <chem>COC1=C(C(=C(C(=C1)O)C(=O)CCC2=CC=CC=C2)O)OC</chem> [1] |
| CAS Number | 41997-41-5[2][3] |

Physicochemical Properties

Dihydropashanone is a solid, crystalline powder at room temperature.[2][4] It exhibits solubility in a range of organic solvents.

| Property | Value | Source |
|-------------------------|--|--------|
| Physical State | Solid / Powder | [2][4] |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone | [3] |
| Predicted Boiling Point | 499.2 ± 45.0 °C | |
| Predicted Density | 1.243 ± 0.06 g/cm ³ | |

Note: Experimental data for melting point, boiling point, and density are not readily available in the reviewed literature. The provided boiling point and density are predicted values.

Spectroscopic Data for Structural Elucidation

The structure of **dihydropashanone** has been confirmed through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. While specific spectral data from the original isolation is

not widely published, commercial suppliers of **dihydropashanone** confirm its structure using these methods.

- ¹H-NMR and ¹³C-NMR Spectroscopy: These techniques are crucial for determining the carbon-hydrogen framework of the molecule, including the substitution patterns on the aromatic rings and the structure of the propanone chain.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **dihydropashanone**, confirming its elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the functional groups present in the molecule, such as the hydroxyl (-OH) and carbonyl (C=O) groups.

Biological Activity and Mechanism of Action

Recent studies have highlighted the significant therapeutic potential of **dihydropashanone**, particularly in the context of neurodegenerative diseases.

Anti-Neuroinflammatory and Neuroprotective Effects

A key study demonstrated that **dihydropashanone** exhibits potent anti-neuroinflammatory and neuroprotective properties in cellular models.[\[1\]](#)[\[2\]](#)

Key Findings:

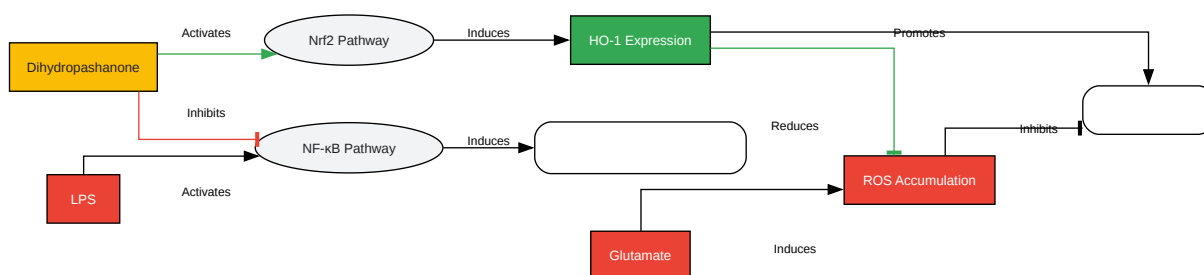
- Non-cytotoxic: **Dihydropashanone** did not show cytotoxic effects on BV2 microglia and HT22 hippocampal neuronal cells at concentrations effective for its biological activity.[\[1\]](#)
- Anti-inflammatory Activity: It significantly inhibits the lipopolysaccharide (LPS)-induced inflammatory response in BV2 microglia.[\[1\]](#)[\[2\]](#) This includes the dose-dependent suppression of key inflammatory mediators:
 - Nitrite (a proxy for nitric oxide)
 - Tumor Necrosis Factor-alpha (TNF- α)[\[2\]](#)
 - Interleukin-6 (IL-6)[\[2\]](#)

- Prostaglandin E2 (PGE₂)[2]
- Neuroprotective Activity: **Dihydropashanone** protects HT22 neuronal cells from glutamate-induced oxidative stress and cell death.[1][2]
- Antioxidant Activity: The compound effectively reduces the accumulation of intracellular Reactive Oxygen Species (ROS).[1]

Mechanism of Action:

The anti-inflammatory and neuroprotective effects of **dihydropashanone** are mediated through the modulation of two critical signaling pathways:

- Inhibition of the NF-κB Pathway: **Dihydropashanone** suppresses the activation of Nuclear Factor-kappa B (NF-κB), a key transcription factor that regulates the expression of pro-inflammatory genes.[1][2]
- Activation of the Nrf2/HO-1 Pathway: **Dihydropashanone** promotes the activation of Nuclear factor erythroid 2-related factor 2 (Nrf2).[1] Activated Nrf2 translocates to the nucleus and induces the expression of antioxidant enzymes, including Heme Oxygenase-1 (HO-1), which plays a crucial role in cellular defense against oxidative stress.[1]



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Caption: Signaling pathways modulated by **Dihydropashanone**.

Other Potential Biological Activities

While the anti-neuroinflammatory effects are the most well-documented, preliminary reports suggest that **dihydropashanone** and related dihydrochalcones may possess a broader range of biological activities, including:

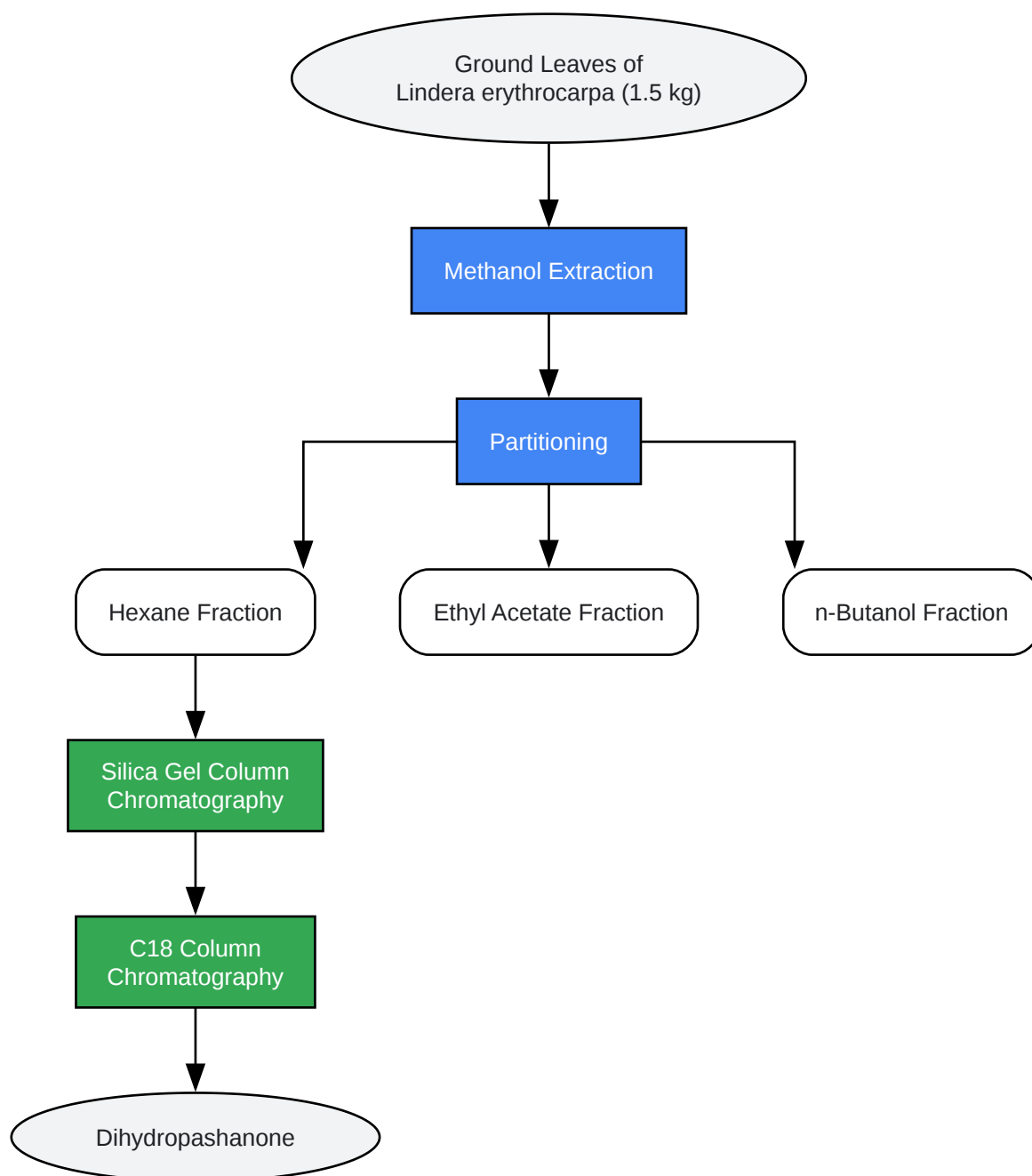
- **Antimicrobial Activity:** Some studies have indicated that dihydroxanthones, a related class of compounds, exhibit activity against Gram-positive bacteria.
- **Anticancer Activity:** Chalcones, the parent compound class of **dihydropashanone**, are known to exhibit anticancer properties through various mechanisms, including the induction of apoptosis and inhibition of cell proliferation.
- **Antiviral Activity:** Certain flavonoids have demonstrated antiviral activity against various viruses. The potential of **dihydropashanone** in this area warrants further investigation.

Further research is required to fully elucidate and quantify these potential activities for **dihydropashanone**.

Experimental Protocols

Isolation of Dihydropashanone from *Lindera erythrocarpa*

The following is a general protocol for the isolation of **dihydropashanone** from the leaves of *Lindera erythrocarpa*, as described in the literature.[\[1\]](#)



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Caption: Workflow for the isolation of **Dihydropashanone**.

- Extraction: Ground leaves of *L. erythrocarpa* (1.5 kg) are extracted with methanol.
- Partitioning: The crude methanol extract is partitioned successively with hexane, ethyl acetate, and n-butanol.

- Fractionation: The hexane fraction, which contains **dihydropashanone**, is subjected to further purification.
- Chromatography: The hexane fraction is fractionated using silica gel and C18 column chromatography to yield pure **dihydropashanone**.

Synthesis of Dihydropashanone

While a specific, detailed protocol for the total synthesis of **dihydropashanone** is not readily available in the reviewed literature, a plausible synthetic route can be inferred from general methods for the synthesis of dihydrochalcones. A common approach involves the Claisen-Schmidt condensation of an appropriate acetophenone with a benzaldehyde, followed by the reduction of the resulting chalcone. For **dihydropashanone**, this would likely involve:

- Starting Materials: 2,6-dihydroxy-3,4-dimethoxyacetophenone and benzaldehyde.
- Claisen-Schmidt Condensation: Base-catalyzed condensation of the acetophenone and benzaldehyde to form the corresponding chalcone.
- Reduction: Selective reduction of the carbon-carbon double bond of the chalcone to yield **dihydropashanone**.

Conclusion

Dihydropashanone is a promising natural product with well-documented anti-neuroinflammatory and neuroprotective effects. Its mechanism of action, involving the dual modulation of the NF- κ B and Nrf2/HO-1 signaling pathways, makes it an attractive candidate for further investigation in the context of neurodegenerative diseases. While its physicochemical and spectroscopic properties are generally characterized, more detailed experimental data would be beneficial for the scientific community. Furthermore, exploration of its other potential biological activities, such as anticancer and antimicrobial effects, could open up new avenues for therapeutic applications. The development of an efficient and scalable synthetic route would also be crucial for advancing the research and development of **dihydropashanone**-based therapeutics. This guide provides a solid foundation for researchers and drug development professionals to build upon in their exploration of this intriguing molecule.

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